

An In-depth Technical Guide to the Physical Constants of 1,1-diethylcyclopropane

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Compound of Interest

Compound Name: *1,1-Diethylcyclopropane*

Cat. No.: *B092845*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical constants of **1,1-diethylcyclopropane**. It is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document presents a compilation of physical data, outlines representative experimental protocols for their determination, and includes a schematic for a common synthetic pathway.

Physical and Chemical Properties

1,1-diethylcyclopropane is a cycloalkane with the molecular formula C₇H₁₄. Its structure consists of a three-membered cyclopropane ring with two ethyl groups attached to the same carbon atom.

Tabulated Physical Constants

The following table summarizes the key physical constants for **1,1-diethylcyclopropane** that have been reported in the scientific literature.

Physical Constant	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄	[1] [2] [3]
Molecular Weight	98.19 g/mol	[2] [3]
Boiling Point	87.9 °C at 760 mmHg	[1]
Density	0.774 g/cm ³	[1]
Refractive Index (n _D ²⁰)	1.3915 (estimate)	[1]
Melting Point	-105.9 °C	[1]
Vapor Pressure	70.4 mmHg at 25 °C	[1]
LogP (Octanol/Water Partition Coefficient)	2.58660	[1]
CAS Number	1003-19-6	[1] [2] [3]

Experimental Protocols for Determination of Physical Constants

While the specific experimental details for the determination of the physical constants of **1,1-diethylcyclopropane** are not readily available in the accessed literature, this section outlines standard and widely accepted methodologies for measuring these properties for liquid organic compounds.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[4\]](#) A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.[\[5\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or thread, heating source (Bunsen burner), and heat-transfer fluid (e.g., mineral oil).[\[4\]](#)[\[5\]](#)
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in a small test tube.[\[6\]](#)

- A capillary tube, sealed at one end, is placed open-end down into the test tube containing the liquid.[4]
- The test tube is attached to a thermometer using a rubber band or thread.[4]
- The assembly is placed in a Thiele tube containing a heat-transfer fluid, ensuring the sample is immersed.[5]
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[4]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[5]

The density of a substance is its mass per unit volume. For liquids, this can be determined with high accuracy using a pycnometer or more simply with a graduated cylinder and a balance.[2]
[7]

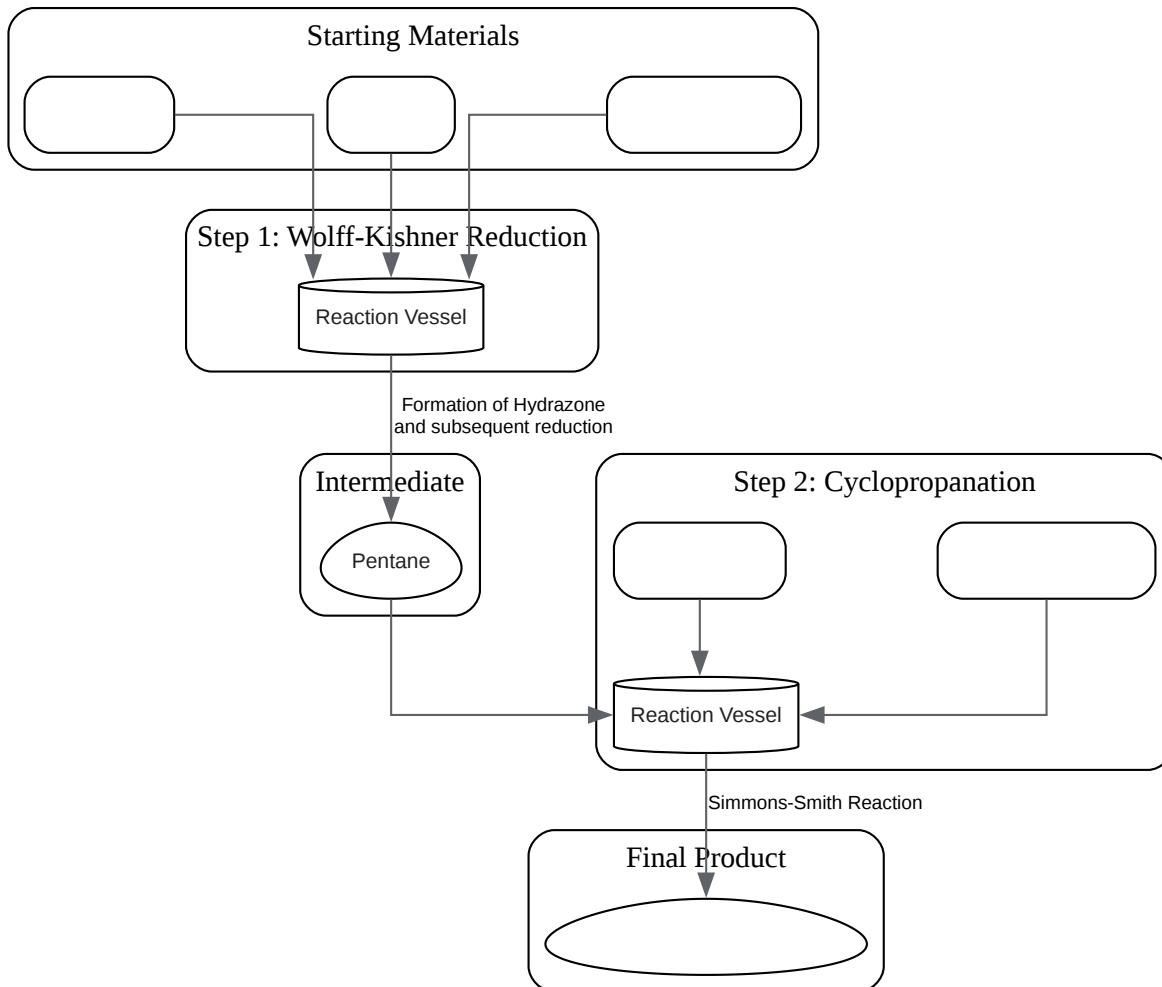
- Apparatus: A pycnometer (for high accuracy) or a graduated cylinder and an electronic balance.[2]
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is recorded.[7]
 - A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[2]
 - The mass of the graduated cylinder containing the liquid is then measured.[7]
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume.[2]

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is often used for identification and purity assessment. The Abbe refractometer is a common instrument for this measurement.

- Apparatus: Abbe refractometer, light source (often built-in), and a temperature-controlled water bath.
- Procedure:
 - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed and the light source is positioned.
 - While looking through the eyepiece, the adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

Synthesis of **1,1-diethylcyclopropane**: A Representative Workflow

While several methods exist for the synthesis of cyclopropanes, a common approach for preparing 1,1-disubstituted cyclopropanes is through a modification of the Simmons-Smith reaction or by the reaction of a gem-dihaloalkane with an organometallic reagent. A generalized workflow for a potential synthesis of **1,1-diethylcyclopropane** is presented below.



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Caption: A generalized workflow for the synthesis of **1,1-diethylcyclopropane**.

This conceptual workflow illustrates a two-step process. First, 3-pentanone is reduced to pentane via a Wolff-Kishner reduction. Subsequently, a Simmons-Smith or similar cyclopropanation reaction using diiodomethane and a zinc-copper couple would be employed to form the cyclopropane ring. It is important to note that direct cyclopropanation of a ketone to form a spiro-oxirane followed by rearrangement could also be a viable, though more complex,

route. The choice of synthetic route would depend on the desired yield, stereochemistry, and available starting materials.

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